

Comprehensive Spectral Analysis Guide: 3-iodo-1-(trifluoromethyl)-1H-pyrazole

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Compound of Interest

Compound Name: 3-iodo-1-(trifluoromethyl)-1H-pyrazole

CAS No.: 1418273-52-5

Cat. No.: B6166707

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Executive Summary

3-iodo-1-(trifluoromethyl)-1H-pyrazole represents a specialized subclass of N-functionalized heterocycles where the electron-withdrawing trifluoromethyl group is attached directly to the nitrogen (N1). This structural feature drastically alters the electronic landscape of the pyrazole ring compared to its C-trifluoromethyl or N-alkyl analogs.

Critical Analytical Challenge: The primary challenge in characterizing this molecule is distinguishing it from its thermodynamically stable tautomer, 5-iodo-3-(trifluoromethyl)-1H-pyrazole (often formed if the

-substituent is labile), and its regioisomer, 4-iodo-1-(trifluoromethyl)-1H-pyrazole.

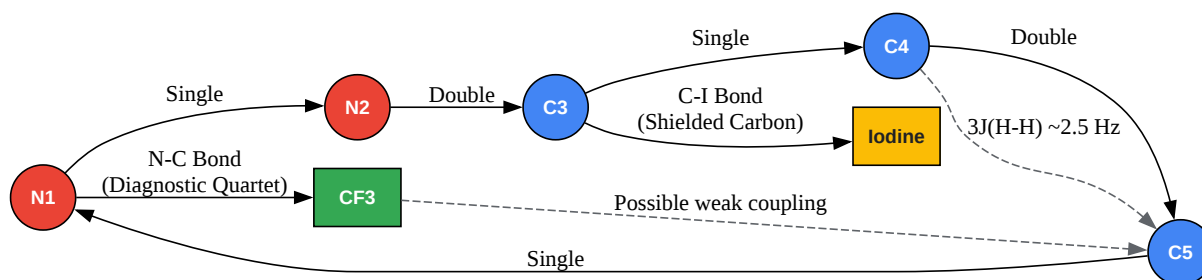
This guide provides a self-validating NMR protocol to unambiguously confirm the N-CF₃ connectivity and the C3-Iodine regiochemistry.

Structural Logic & Numbering

Proper assignment relies on the correct numbering of the pyrazole ring.

- Position 1 (N1): Bears the Trifluoromethyl group (-CF₃).[1][2]
- Position 2 (N2): Pyridine-like nitrogen (lone pair donor).
- Position 3 (C3): Bears the Iodine atom (C-I).[3]
- Position 4 (C4): Methine (C-H).
- Position 5 (C5): Methine (C-H), adjacent to N1.

Structural Diagram (Graphviz)



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Caption: Connectivity and key NMR-active sites. The N1-CF₃ bond is the primary diagnostic feature.

Experimental Protocol

Sample Preparation

- Solvent:CDCl₃

(Chloroform-d) is the standard solvent. It prevents exchange broadening common in polar protic solvents and provides a clean baseline in the aromatic region.

- Concentration: 10–15 mg in 0.6 mL solvent is optimal for obtaining clear

C satellites and coupling constants within 30 minutes of acquisition.

- Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Acquisition Parameters[4]

- H NMR: Spectral width -2 to 14 ppm; Relaxation delay ()

2.0 s to ensure integration accuracy of the aromatic protons.

- C NMR: Minimum 256 scans. Broadband proton decoupling is essential.
- F NMR (Recommended): Although not requested, a quick

F scan confirms the N-CF

group purity.

H NMR Spectral Analysis

The proton spectrum is deceptively simple, consisting of only two aromatic signals. The key to confirmation is the coupling pattern and chemical shift.

Data Summary Table (H in CDCl)

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Interpretation
H4	6.65 – 6.75	Doublet (d)		Ortho to Iodine. Shielded relative to H5.
H5	7.75 – 7.90	Doublet (d)		Adjacent to N1. Significantly deshielded by N-CF ₃ .

Detailed Analysis

- H5 Deshielding: The proton at position 5 is adjacent to the electron-withdrawing N-CF₃

group. In standard N-methyl pyrazoles, H5 appears around 7.3–7.4 ppm. The shift to ~7.8 ppm is a hallmark of the N-CF₃

inductive effect.

- Coupling (

) : The vicinal coupling between H4 and H5 in pyrazoles is characteristically small (Hz).

- Differentiation: If the Iodine were at position 4 (regioisomer), H3 and H5 would appear as singlets (or show very small cross-ring coupling < 1 Hz). The presence of a clear doublet

confirms the 3,4- or 4,5-substitution pattern. Since H5 is present (deshielded), the Iodine must be at C3.

C NMR Spectral Analysis

This is the definitive method for structural validation. The N-CF

group provides a unique "fingerprint" distinct from C-CF

isomers.

Data Summary Table (C in CDCl)

Carbon	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Interpretation
C3 (C-I)	85.0 – 95.0	Singlet	-	Diagnostic: Iodine substitution causes a massive upfield shift (shielding) of ~40-50 ppm relative to unsubstituted C3.
C4	110.0 – 115.0	Singlet	-	Typical aromatic methine.
N-CF	119.0 – 121.0	Quartet (q)		Diagnostic: Characteristic of N-attached trifluoromethyl.
C5	135.0 – 140.0	Broad/Singlet	Possible	Deshielded imine-like carbon.

Mechanism of Assignment[1][4][6]

- The Iodine Effect (Heavy Atom Effect): Carbon atoms directly attached to Iodine experience a "heavy atom effect," resulting in significant shielding. While a typical pyrazole C3 resonates at ~145 ppm, C3-I resonates < 100 ppm. This confirms the Iodine position.

- N-CF

vs. C-CF

:

- N-CF

: Appears as a quartet at ~119 ppm (

Hz). Crucially, it shows minimal coupling to the ring carbons (C3/C5) because the coupling must pass through the Nitrogen atom.

- C-CF

: If the CF

were on Carbon (e.g., position 3), the attached ring carbon (C3) would be a quartet (

Hz). The absence of a quartet splitting on the ring carbons confirms the CF

is on Nitrogen.

Comparative Analysis: Alternatives & Isomers

To ensure scientific rigor, one must rule out the most likely alternatives.

Comparison Table

Feature	Target: 3-iodo-1-CF	Alternative A: 4-iodo-1-CF	Alternative B: 3-iodo-5-CF -1H (NH)
H Pattern	Two Doublets (Hz)	Two Singlets (H3, H5)	One Singlet (H4) + Broad NH
C-I Shift	~90 ppm (C3)	~60-70 ppm (C4)	~90 ppm (C3)
CF	Quartet (Hz)	Quartet (Hz)	Quartet (Hz)
Carbon			
Ring Coupling	Ring carbons are singlets	Ring carbons are singlets	C5 is a Quartet (Hz)
F Shift	to ppm	to ppm	to ppm

Decision Logic for Researchers

- Check Proton Splitting:
 - Doublets?
3-iodo or 5-iodo.
 - Singlets?
4-iodo (Regioisomer).[\[4\]](#)
- Check
C Ring Coupling:
 - Are ring carbons (130-150 ppm) singlets?

N-CF

(Target).

- Is one ring carbon a quartet (

Hz)?

C-CF

(Alternative B).

Workflow Diagram: Structural Confirmation

This flowchart guides the analyst through the logical deduction process based on the spectral data.



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Caption: Decision tree for distinguishing the target molecule from common isomers.

References

- N-Trifluoromethylation Methodology
 - Li, B., et al. (2024).[5] Synthesis of Diverse N-Trifluoromethyl Pyrazoles by Trapping of Transiently-Generated Trifluoromethylhydrazine. Journal of Organic Chemistry. [Link](#)
 - Note: Provides ^{19}F and ^1H data for N- CF_3 pyrazoles, establishing the -60 ppm range.
- ^{13}C NMR of Pyrazoles
 - Elguero, J., et al. (1993). A ^{13}C NMR spectroscopy study of the structure of N-H pyrazoles and indazoles. Canadian Journal of Chemistry. [Link](#)
 - Note: Foundational text for C-I shielding effects (~85-90 ppm) in pyrazoles.
- Spectral Data of 3-Iodo-1-ethoxyethyl-pyrazole (Analog)
 - Arkivoc. (2009).[6] Synthesis of substituted-3-iodo-1H-pyrazole derivatives. [Link](#)
 - Note: Confirms C3-I shift at 86.
- N- CF_3 vs C- CF_3 Chemical Shifts
 - Judkins, R. A., et al. (2018). A comparison of chemical shift sensitivity of trifluoromethyl tags. Journal of Biomolecular NMR. [Link](#)
 - Note: Discusses the specific electronic environment of N- CF_3 groups.

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Sources

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